Detailed experimental procedure for nucleophilic attack on 1-Chloro-3-isopropoxypropane

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Compound of Interest

Compound Name:	*1-Chloro-3-isopropoxypropane*
CAS No.:	*72468-94-1*
Cat. No.:	*B1288489*

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Application Note & Protocol

Abstract

This document provides a comprehensive guide for the nucleophilic substitution reaction on **1-Chloro-3-isopropoxypropane**, a primary alkyl halide. The protocol details the synthesis of 3-isopropoxypropan-1-amine via a bimolecular nucleophilic substitution (S\N2) mechanism using aqueous ammonia. As a primary halide, **1-Chloro-3-isopropoxypropane** is an ideal substrate for S\N2 reactions, which proceed via a concerted, single-step mechanism characterized by a backside attack from the nucleophile.[1][2] This application note elaborates on the mechanistic underpinnings, provides a robust, step-by-step experimental procedure, outlines critical safety considerations, and details methods for product purification and characterization. The information is intended for researchers, chemists, and professionals in drug development and materials science engaged in synthetic organic chemistry.

Mechanistic Rationale: The S\N2 Pathway

Nucleophilic substitution reactions are fundamental transformations in organic synthesis.[3][4] The reaction involving **1-Chloro-3-isopropoxypropane**, a primary alkyl halide, proceeds

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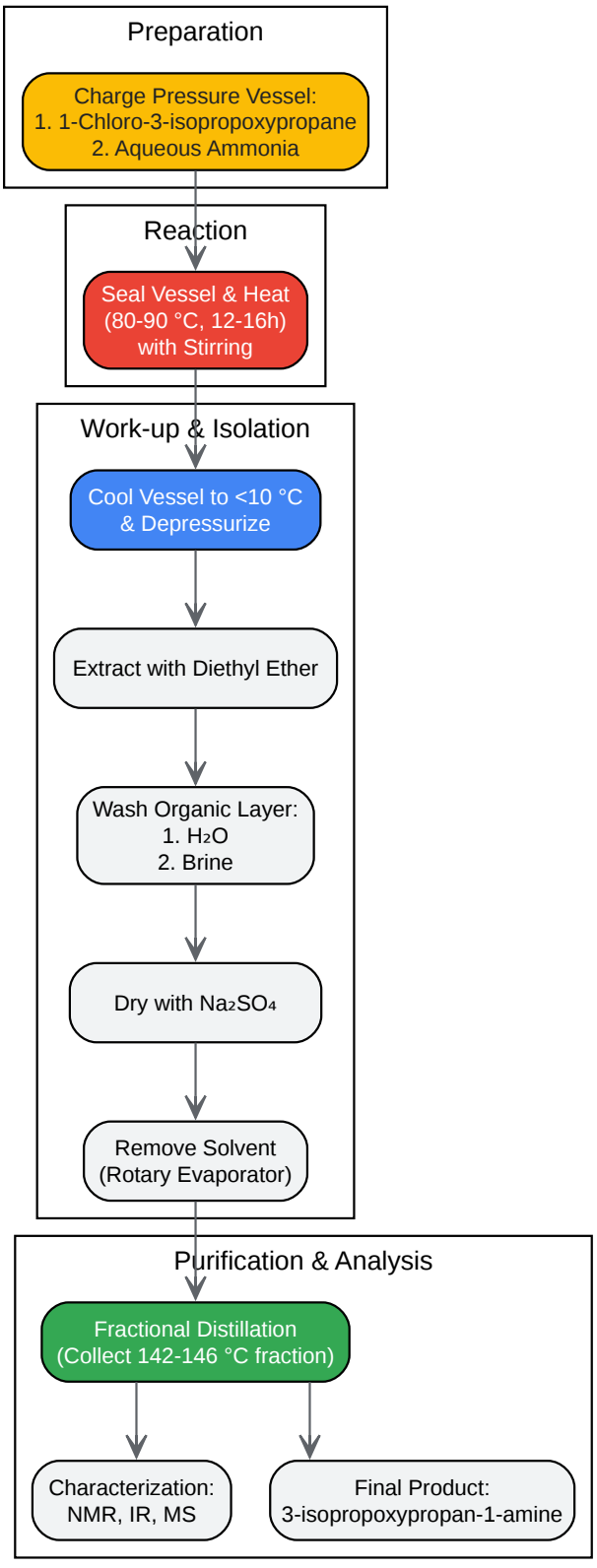
almost exclusively through the S\N2 mechanism.[5][6] The designation "S\N2" stands for Substitution, Nucleophilic, bimolecular, indicating that the rate-determining step involves the collision of two species: the nucleophile and the electrophilic substrate.[1][7]

Key Characteristics of the S\N2 Reaction:

- Concerted Mechanism: The formation of the new carbon-nucleophile bond and the cleavage of the carbon-leaving group bond occur simultaneously in a single, concerted step.[1][2]
- Backside Attack: The nucleophile attacks the electrophilic carbon atom from the side opposite to the leaving group (in this case, the chloride ion). This trajectory minimizes steric hindrance and allows for optimal orbital overlap.[1][8]
- Stereochemistry: If the electrophilic carbon were a chiral center, the S\N2 mechanism would lead to a complete inversion of stereochemistry, a phenomenon known as the Walden inversion.[8][9]
- Kinetics: The reaction follows second-order kinetics, as its rate is dependent on the concentration of both the alkyl halide and the nucleophile.[1][7][10] Rate = k[R-X][Nu:].

The primary nature of the carbon bearing the chlorine in **1-Chloro-3-isopropoxypropane** significantly favors the S\N2 pathway. Tertiary and, to a lesser extent, secondary alkyl halides are more prone to S\N1 reactions (which involve a carbocation intermediate) or E2 elimination, especially with strong, basic nucleophiles.[5][11][12][13] The minimal steric hindrance around the primary carbon in our substrate allows for easy access by the nucleophile, making the S\N2 reaction efficient.[13]

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